

Umbelliferone-3-carboxylic acid N-succinimidyl ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-Hydroxycoumarin-3-carboxylic acid N-succinimidyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Umbelliferone-3-carboxylic acid N-succinimidyl ester, a blue-fluorescent labeling reagent. This document covers its chemical structure, photophysical properties, and detailed protocols for its application in labeling biomolecules. It is designed to be a comprehensive resource for researchers in biochemistry, molecular biology, and drug discovery.

Core Concepts: Structure and Properties

Umbelliferone-3-carboxylic acid N-succinimidyl ester, also known as **7-Hydroxycoumarin-3-carboxylic acid N-succinimidyl ester**, is a derivative of the natural product umbelliferone (7-hydroxycoumarin).^[1] The key structural features are the coumarin core, which is responsible for its fluorescent properties, and the N-succinimidyl (NHS) ester group, which provides reactivity towards primary amines.^{[2][3][4]} This amine-reactive functionality allows for the covalent attachment of the fluorescent coumarin moiety to proteins, peptides, and other biomolecules containing lysine residues or a free N-terminus.

The reaction of the NHS ester with a primary amine proceeds via nucleophilic acyl substitution, forming a stable amide bond and releasing N-hydroxysuccinimide as a byproduct. This labeling reaction is most efficient at a slightly alkaline pH (typically 8.0-8.5), where the primary amines are deprotonated and thus more nucleophilic.^[1]

Physicochemical and Photophysical Data

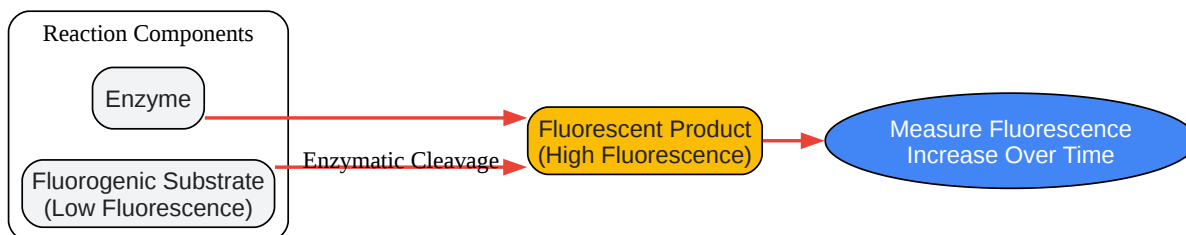
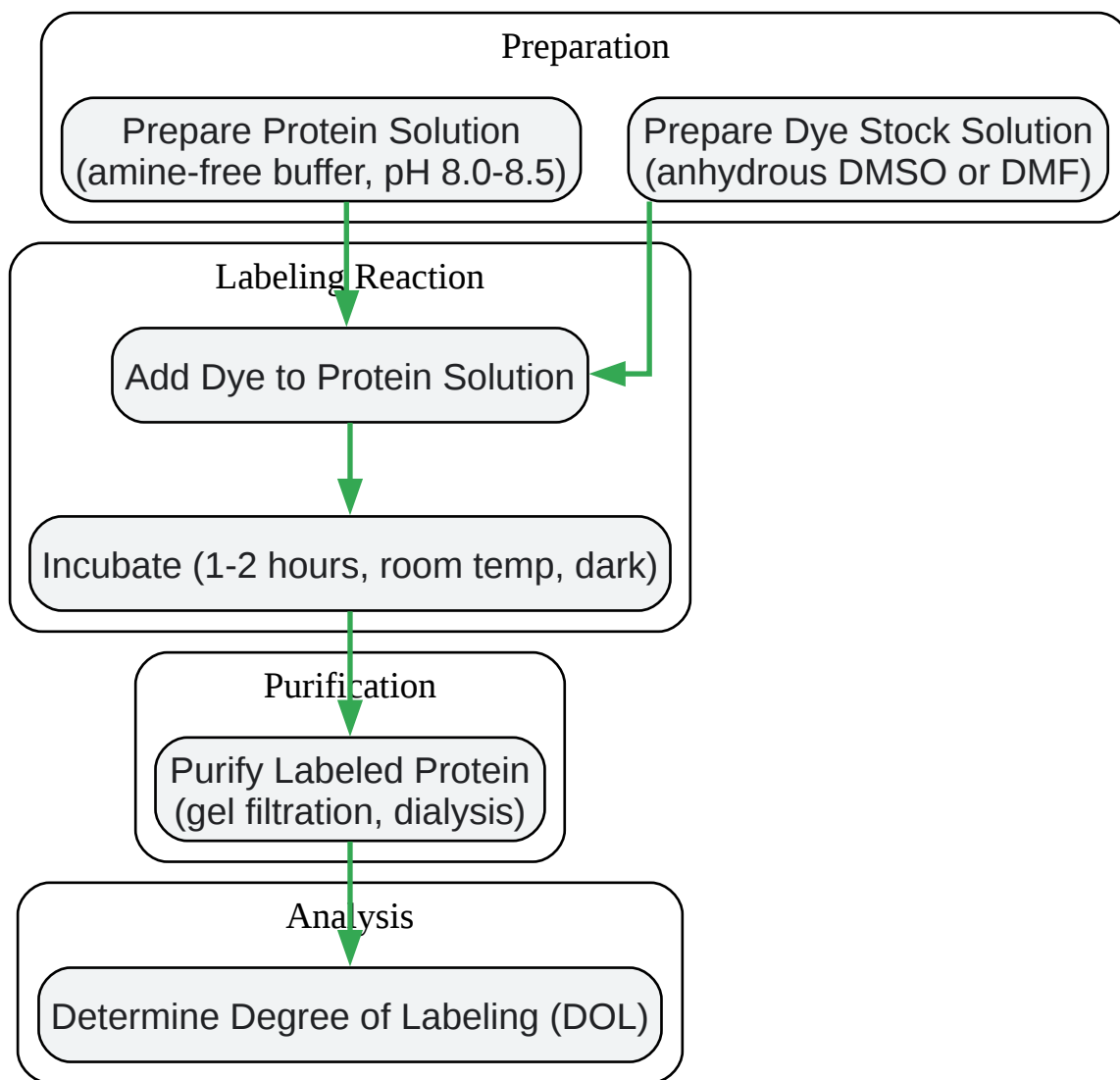
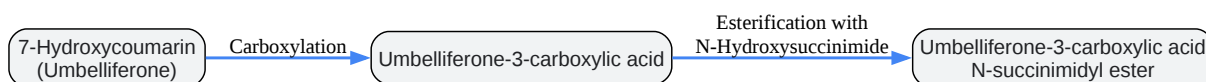
The key quantitative properties of Umbelliferone-3-carboxylic acid N-succinimidyl ester and its parent acid are summarized in the table below.

| Property | Value | Reference |
|--|---|-----------|
| Chemical Formula | C ₁₄ H ₉ NO ₇ | [2] |
| Molecular Weight | 303.22 g/mol | [2] |
| Excitation Wavelength (λ _{ex}) | 386 nm (in 0.1 M Tris, pH 9.0) | |
| Emission Wavelength (λ _{em}) | 448 nm (in 0.1 M Tris, pH 9.0) | |
| Molar Extinction Coefficient (ε) | ~37,000 M ⁻¹ cm ⁻¹ (for a related N-hexyl amide derivative) | [5] |
| Quantum Yield (Φ) | ~0.84 (for a related N-hexyl amide derivative) | [5] |
| CAS Number | 134471-24-2 | [2] |

Note: Molar extinction coefficient and quantum yield are for a closely related 6-fluoro-7-hydroxycoumarin-3-carboxamide derivative, as specific data for the NHS ester was not available. These values provide a reasonable estimate of the brightness of the fluorophore.

Synthesis of Umbelliferone-3-carboxylic acid N-succinimidyl ester

The synthesis of Umbelliferone-3-carboxylic acid N-succinimidyl ester is a two-step process starting from 7-hydroxycoumarin (umbelliferone).



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